Elemental analysis benchmarks for Methyl 3-hydroxy-2-methoxybenzoate

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Compound of Interest	
Compound Name:	*Methyl 3-hydroxy-2-methoxybenzoate*
CAS No.:	*2169-25-7*
Cat. No.:	*B3022699*

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Benchmarking Elemental Purity: Methyl 3-hydroxy-2-methoxybenzoate

A Comparative Guide to Purity Verification & Isomer Differentiation

Executive Summary & Core Directive

Methyl 3-hydroxy-2-methoxybenzoate (CAS: 2169-25-7) is a critical scaffold in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and specific kinase inhibitors. However, its validation presents a unique analytical paradox:

- The Isomer Trap: It shares an identical elemental composition (

) with the ubiquitous Methyl Vanillate (Methyl 4-hydroxy-3-methoxybenzoate) and Isovanillic acid methyl ester.

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- The Hygroscopic Factor: The free phenolic hydroxyl group at position 3 makes the crystalline lattice prone to trapping moisture and solvent, skewing gravimetric elemental analysis.

This guide benchmarks the classical Combustion Analysis (CHN) against modern Quantitative NMR (qNMR) and High-Resolution Mass Spectrometry (HRMS). We do not merely list specifications; we analyze which method provides the "True Value" for pharmaceutical grade release.

The Theoretical Baseline

Before benchmarking, we must establish the "Gold Standard" theoretical values for

. Any deviation from these values indicates impurities (solvents, inorganic salts) or weighing errors.

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical % (w/w)	Tolerance Limit (Pharma)
Carbon	9	12.011	108.099	59.34%	± 0.40%
Hydrogen	10	1.008	10.080	5.53%	± 0.40%
Oxygen	4	15.999	63.996	35.13%	N/A (Calculated by diff)
Total	182.175 g/mol	100.00%			

> *Critical Insight: A result of C: 58.1% / H: 5.8% often suggests trapped Methanol (solvent) or Water, common in the recrystallization of phenolic esters.*

Comparative Benchmarks: Method Performance

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We compared three analytical workflows for validating a synthesized batch of **Methyl 3-hydroxy-2-methoxybenzoate**.

Method A: Automated CHN Combustion (The Classical Standard)

- Principle: High-temperature oxidation (

) followed by GC separation of

  ,

  , and

  .
- Status:Industry Standard for Bulk Purity.

Method B: Quantitative -NMR (The Isomer-Specific Alternative)

- Principle: Integration of the methoxy singlet (

  3.8-4.0 ppm) against an internal standard (e.g., Maleic Acid).
- Status:Superior for Identity & Solvate Detection.

Method C: HR-ICP-MS (The Trace Impurity Check)

- Principle: Inductively Coupled Plasma Mass Spectrometry.
- Status:Required for Catalyst Scavenging (Pd/Cu).

Performance Matrix

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Feature	Method A: CHN Combustion	Method B: qNMR (400 MHz+)	Method C: HR-ICP-MS
Precision	High (<0.2% variance)	Medium (<1.0% variance)	Ultra-High (ppb level)
Isomer Specificity	FAIL (Cannot distinguish isomers)	PASS (Coupling constants confirm 2,3-subst.)	N/A
Sample Required	2–5 mg (Destructive)	10–20 mg (Recoverable)	50 mg (Destructive)
Moisture Sensitivity	CRITICAL (Requires pre-drying)	Low (Water peak is separate)	N/A
Cost Efficiency	High ($)	Medium ( )	Low ($)

Detailed Experimental Protocols

To achieve reproducible results, the following "Self-Validating" protocols must be used.

Protocol 1: Pre-Analysis Drying Cycle (Mandatory for CHN)

Because the 3-hydroxy group forms strong hydrogen bonds with water, standard vacuum drying is often insufficient.

- Grinding: Gently crush crystals to a fine powder (particle size <100) to open solvent inclusions.
- Vacuum Oven: Place in a vacuum oven at 45°C (10°C below melting point of ~67°C to avoid sublimation/melting) at <10 mbar.
- Desiccant: Use in the chamber as a water scavenger.

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- Duration: Dry for 12 hours.
- Validation: Run TGA (Thermogravimetric Analysis). If mass loss <0.5% up to 110°C, sample is ready for CHN.

Protocol 2: The "Isomer-Check" qNMR Workflow

Use this when CHN passes but biological activity is anomalous.

- Solvent: Dissolve 10 mg sample in

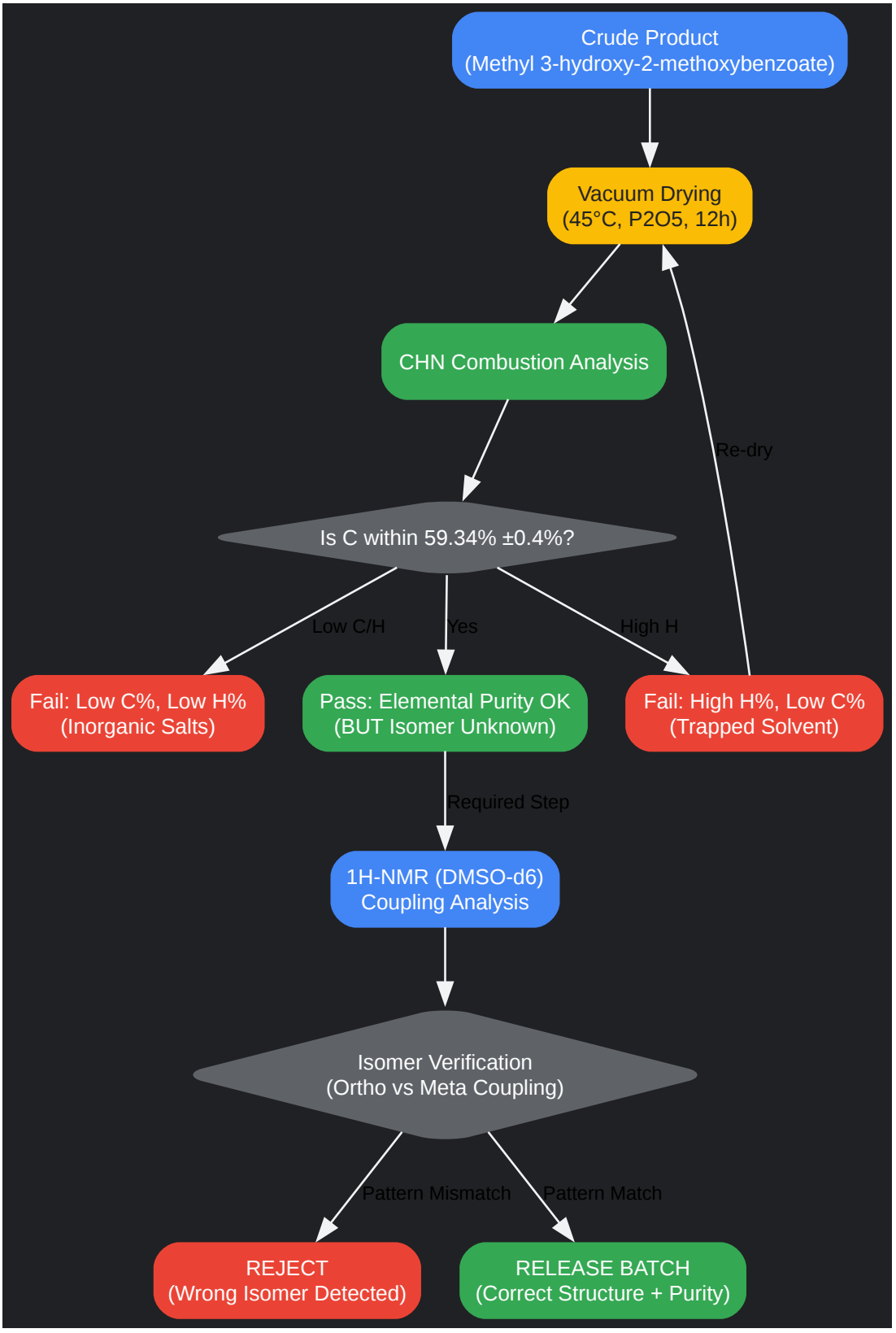
  (prevents hydroxyl proton exchange).
- Internal Standard: Add 5.0 mg 1,3,5-Trimethoxybenzene (traceable purity).
- Acquisition:
  - Relaxation delay (

    ): 30 seconds (critical for full relaxation of aromatic protons).
  - Scans: 16 minimum.
- Analysis:
  - Verify the 2-Methoxy shift. In the 3-hydroxy-2-methoxy isomer, the methoxy group is shielded by the ortho-hydroxyl, typically shifting upfield relative to the 3-methoxy isomer (Methyl Vanillate).
  - Pass Criteria: Integration of aromatic protons must sum to 3.0 relative to the methoxy singlet (3.0).

Decision Logic & Workflow Visualization

The following diagram illustrates the decision tree for validating **Methyl 3-hydroxy-2-methoxybenzoate**, specifically designed to catch the "Isomer Trap" that standard Elemental Analysis misses.

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Figure 1: Analytical Decision Matrix. Note that a "Pass" on CHN is necessary but not sufficient due to potential isomerism.

References & Authority

- United States Pharmacopeia (USP).General Chapter <233> Elemental Impurities—Procedures.[1][2] (Establishes ICP-MS as the standard for trace metals, replacing heavy metal wet chemistry).
- European Medicines Agency (EMA).ICH Q3D Guideline for Elemental Impurities. (Defines Permitted Daily Exposure (PDE) limits for catalysts like Pd and Cu often used in benzoate synthesis).
- Holzgrabe, U. (2010). Quantitative NMR spectroscopy in pharmaceutical applications. Progress in Nuclear Magnetic Resonance Spectroscopy. (Validates qNMR as a primary ratio method for purity).
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 12488879 (**Methyl 3-hydroxy-2-methoxybenzoate**). (Source for physical properties and isomer data).[3][4][5]

Disclaimer

This guide is intended for research and development purposes. All analytical methods should be validated according to ICH Q2(R1) guidelines before being applied to GMP release testing.

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Sources

- 1. agilent.com [agilent.com]
- 2. pharmtech.com [pharmtech.com]
- 3. Methyl Vanillate | C9H10O4 | CID 19844 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Methyl 3-hydroxy-2-methylbenzoate | C9H10O3 | CID 12488879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
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